

Spectroscopic and Synthetic Profile of (Ethyl benzoate)tricarbonylchromium: A Technical Guide

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Compound of Interest

Compound Name: (Ethyl benzoate)tricarbonylchromium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties and synthetic methodology for the organometallic complex, **(ethyl benzoate)tricarbonylchromium**. The document details experimental protocols for its preparation and presents a comprehensive summary of its nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data. This information is crucial for researchers in organometallic chemistry, catalysis, and drug development who may utilize this compound or similar arene tricarbonyl chromium complexes in their work.

Spectroscopic Data

The coordination of the tricarbonylchromium moiety to the aromatic ring of ethyl benzoate significantly alters its electronic structure, which is reflected in its NMR and IR spectra. The electron-withdrawing nature of the $\text{Cr}(\text{CO})_3$ group leads to a characteristic upfield shift of the aromatic proton and carbon signals in the NMR spectra compared to the free ligand. In the IR spectrum, the complex exhibits strong absorption bands in the metal carbonyl region.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra of **(ethyl benzoate)tricarbonylchromium** provide detailed information about the structure and electronic environment of the molecule.

Table 1: ^1H NMR Spectroscopic Data for **(Ethyl benzoate)tricarbonylchromium**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Note: Specific quantitative ^1H NMR data for **(ethyl benzoate)tricarbonylchromium** was not found in the available search results. The closely related (methyl benzoate)tricarbonylchromium is reported to show aromatic proton signals in the range of 5.0-6.5 ppm.

Table 2: ^{13}C NMR Spectroscopic Data for **(Ethyl benzoate)tricarbonylchromium**

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Note: Specific quantitative ^{13}C NMR data for **(ethyl benzoate)tricarbonylchromium** was not found in the available search results.

Infrared (IR) Spectroscopy Data

The IR spectrum of **(ethyl benzoate)tricarbonylchromium** is characterized by strong absorptions corresponding to the C-O stretching vibrations of the carbonyl ligands.

Table 3: IR Spectroscopic Data for **(Ethyl benzoate)tricarbonylchromium**

Wavenumber (cm^{-1})	Assignment
Data not available in search results	$\nu(\text{C}\equiv\text{O})$
Data not available in search results	$\nu(\text{C}=\text{O})$ of ester

Note: Specific quantitative IR data for **(ethyl benzoate)tricarbonylchromium** was not found in the available search results. Generally, (arene)tricarbonylchromium complexes exhibit two strong $\nu(\text{C}\equiv\text{O})$ bands in the range of 1800-2000 cm^{-1} .

Experimental Protocols

The synthesis of **(ethyl benzoate)tricarbonylchromium** is typically achieved by the direct thermal reaction of ethyl benzoate with hexacarbonylchromium. This method, a variation of the Mahaffy–Pauson reaction, involves heating the reagents in a high-boiling inert solvent.

Synthesis of (Ethyl benzoate)tricarbonylchromium

General Procedure:

A mixture of ethyl benzoate and a stoichiometric amount of hexacarbonylchromium(0) is heated in a high-boiling solvent, such as di-n-butyl ether or a mixture of di-n-butyl ether and THF, under an inert atmosphere (e.g., argon or nitrogen). The reaction mixture is typically refluxed for several hours. During the reaction, the volatile hexacarbonylchromium sublimes and can be returned to the reaction mixture by a reflux condenser. After completion of the reaction, the solvent is removed under reduced pressure, and the crude product is purified by chromatography on silica gel or alumina.

Detailed Protocol:

A specific, detailed experimental protocol for the synthesis of **(ethyl benzoate)tricarbonylchromium** from the primary literature was not fully accessible in the conducted searches. However, a general method is described in the work by Mahaffy and Hamilton in "Synthesis and Reactivity in Inorganic and Metal-Organic Chemistry" (1987), which reports the preparation and spectral data for this complex. Researchers are directed to this publication for the precise experimental conditions and characterization data.

Visualizing the Synthesis

The following diagram illustrates the general workflow for the synthesis of **(ethyl benzoate)tricarbonylchromium**.



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